

Oncrasin-60 Mechanism of Action: A Comparative Cross-Validation Guide

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Compound of Interest

Compound Name: *Oncrasin-60*

Cat. No.: *B1680395*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Oncrasin-60**'s mechanism of action, cross-validated against its more potent analog, Oncrasin-72, and other therapeutic alternatives targeting similar signaling pathways. Experimental data is presented to offer an objective comparison of performance.

Executive Summary

Oncrasin-60 (NSC-741909) and its analog, Oncrasin-72 (NSC-743380), are novel anti-cancer agents that modulate multiple signaling pathways critical to tumor cell survival and proliferation. Their primary mechanisms of action include the sustained activation of c-Jun N-terminal kinase (JNK), inhibition of Signal Transducer and Activator of Transcription 3 (STAT3) phosphorylation, and suppression of RNA polymerase II function. This guide compares the in vitro cytotoxic activity of **Oncrasin-60** and Oncrasin-72 with other inhibitors targeting these pathways: SP600125 (JNK inhibitor), Cryptotanshinone (STAT3 inhibitor), and Flavopiridol and Triptolide (RNA polymerase II inhibitors).

Comparative Performance Data

The following tables summarize the 50% growth inhibitory concentrations (GI50) of **Oncrasin-60**, Oncrasin-72, and alternative drugs against various cancer cell lines from the National Cancer Institute's 60 human cancer cell line panel (NCI-60).

Table 1: In Vitro Cytotoxicity (GI50, μM) of **Oncrasin-60** and Analogs

Cell Line	Cancer Type	Oncrasin-60 (NSC-741909) GI50 (μM)	Oncrasin-72 (NSC-743380) GI50 (μM)
MCF7	Breast	Not Publicly Available	≤ 0.2
MDA-MB-231	Breast	Not Publicly Available	Not Publicly Available
HS 578T	Breast	Not Publicly Available	Not Publicly Available
COLO 205	Colon	Not Publicly Available	≤ 0.01
HCC-2998	Colon	Not Publicly Available	≤ 0.01
HCT-116	Colon	Not Publicly Available	≤ 0.01
HCT-15	Colon	Not Publicly Available	≤ 0.01
HT29	Colon	Not Publicly Available	≤ 0.01
KM12	Colon	Not Publicly Available	≤ 0.01
SW-620	Colon	Not Publicly Available	≤ 0.01
SF-268	CNS	Not Publicly Available	Not Publicly Available
SF-295	CNS	Not Publicly Available	Not Publicly Available
SF-539	CNS	Not Publicly Available	Not Publicly Available
SNB-19	CNS	Not Publicly Available	Not Publicly Available
SNB-75	CNS	Not Publicly Available	Not Publicly Available
U251	CNS	Not Publicly Available	Not Publicly Available
HOP-62	Lung	Not Publicly Available	≤ 0.01
HOP-92	Lung	Not Publicly Available	Not Publicly Available
NCI-H226	Lung	Not Publicly Available	Not Publicly Available
NCI-H23	Lung	Not Publicly Available	Not Publicly Available
NCI-H322M	Lung	Not Publicly Available	Not Publicly Available
NCI-H460	Lung	Not Publicly Available	≤ 0.2
NCI-H522	Lung	Not Publicly Available	Not Publicly Available

A549/ATCC	Lung	Not Publicly Available	Not Publicly Available
EKVX	Lung	Not Publicly Available	Not Publicly Available
LOX IMVI	Melanoma	Not Publicly Available	Not Publicly Available
MALME-3M	Melanoma	Not Publicly Available	Not Publicly Available
M14	Melanoma	Not Publicly Available	Not Publicly Available
SK-MEL-2	Melanoma	Not Publicly Available	Not Publicly Available
SK-MEL-28	Melanoma	Not Publicly Available	Not Publicly Available
SK-MEL-5	Melanoma	Not Publicly Available	Not Publicly Available
UACC-257	Melanoma	Not Publicly Available	Not Publicly Available
UACC-62	Melanoma	Not Publicly Available	Not Publicly Available
IGROV1	Ovarian	Not Publicly Available	Not Publicly Available
OVCAR-3	Ovarian	Not Publicly Available	Not Publicly Available
OVCAR-4	Ovarian	Not Publicly Available	Not Publicly Available
OVCAR-5	Ovarian	Not Publicly Available	Not Publicly Available
OVCAR-8	Ovarian	Not Publicly Available	Not Publicly Available
SK-OV-3	Ovarian	Not Publicly Available	Not Publicly Available
NCI/ADR-RES	Ovarian	Not Publicly Available	Not Publicly Available
PC-3	Prostate	Not Publicly Available	Not Publicly Available
DU-145	Prostate	Not Publicly Available	Not Publicly Available
786-0	Renal	Not Publicly Available	Not Publicly Available
A498	Renal	Not Publicly Available	<= 0.01
ACHN	Renal	Not Publicly Available	Not Publicly Available
CAKI-1	Renal	Not Publicly Available	Not Publicly Available
RXF 393	Renal	Not Publicly Available	Not Publicly Available

SN12C	Renal	Not Publicly Available	Not Publicly Available
TK-10	Renal	Not Publicly Available	Not Publicly Available
UO-31	Renal	Not Publicly Available	Not Publicly Available
CCRF-CEM	Leukemia	Not Publicly Available	Not Publicly Available
HL-60(TB)	Leukemia	Not Publicly Available	Not Publicly Available
K-562	Leukemia	Not Publicly Available	Not Publicly Available
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